

Standard operating procedure for M084 assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M084

Cat. No.: B1675827

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References

- 1. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Cell sensitivity assays: the MTT assay - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. PathScan® Phospho-mTOR (Ser2448) Sandwich ELISA Kit | Cell Signaling Technology [cellsignal.com]
- 4. biopharminternational.com [biopharminternational.com]
- 5. mdpi.com [mdpi.com]
- 6. A quantitative high throughput assay for identifying gametocytocidal compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Standard operating procedure for M084 assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675827#standard-operating-procedure-for-m084-assays]

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